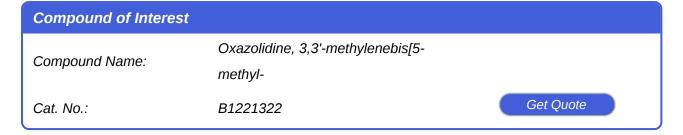


Technical Guide: Structural Elucidation and Characterization of CAS 66204-44-2

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An In-depth Analysis of 3,3'-methylenebis[5-methyloxazolidine]

Introduction

The compound identified by CAS number 66204-44-2 is chemically known as 3,3'-methylenebis[5-methyloxazolidine]. It is a bicyclic organic compound widely utilized in industrial applications as a broad-spectrum biocide and preservative. This technical guide provides a comprehensive overview of its structural elucidation and physicochemical characterization for researchers, scientists, and professionals in drug development and chemical manufacturing. This molecule is also known by various trade names, including Grotan OX.

Chemical Identity and Physicochemical Properties

The fundamental identification and key physicochemical properties of 3,3'-methylenebis[5-methyloxazolidine] are summarized below.



Property	Value
IUPAC Name	5-methyl-3-[(5-methyl-1,3-oxazolidin-3-yl)methyl]-1,3-oxazolidine
Synonyms	Grotan OX, MBO, 3,3'-Methylenebis(5-methyloxazolidine)
Molecular Formula	C9H18N2O2
Molecular Weight	186.25 g/mol
Appearance	Colorless to pale yellow transparent liquid
Boiling Point	247.6 °C at 760 mmHg
Density	1.00 - 1.20 g/mL
pH (1% aqueous solution)	9.0 - 11.0
Solubility	Soluble in water, dispersible in oil

Table 1: Chemical Identity and Physicochemical Properties of CAS 66204-44-2.

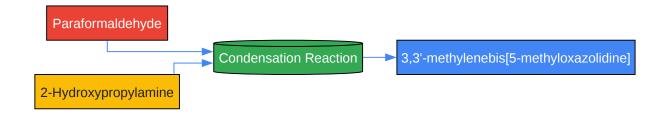
Structural Elucidation

The structural confirmation of 3,3'-methylenebis[5-methyloxazolidine] relies on a combination of spectroscopic techniques. While detailed experimental data from peer-reviewed literature is limited, the expected analytical approaches are outlined below.

Synthesis

3,3'-methylenebis[5-methyloxazolidine] is synthesized through the condensation reaction of paraformaldehyde and 2-hydroxypropylamine. The reaction stoichiometry is crucial and typically involves a 3:2 molar ratio of the reactants. The process is characterized by being a UVCB substance (Substances of Unknown or Variable composition, Complex reaction products or Biological materials), indicating the product is a complex reaction mixture.





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Synthesis of 3,3'-methylenebis[5-methyloxazolidine].

Spectroscopic Characterization

NMR spectroscopy is a pivotal technique for the structural elucidation of organic molecules. For 3,3'-methylenebis[5-methyloxazolidine], both ¹H and ¹³C NMR would be employed to confirm the connectivity of atoms.

Experimental Protocol (Hypothetical):

- Instrument: Bruker Avance 400 MHz spectrometer.
- Solvent: Chloroform-d (CDCl₃).
- Standard: Tetramethylsilane (TMS) as an internal standard.
- ¹H NMR: Acquisition of a standard proton spectrum to identify the chemical shifts and coupling patterns of the different proton environments.
- ¹³C NMR: Acquisition of a proton-decoupled carbon spectrum to determine the number and chemical shifts of unique carbon atoms.

Mass spectrometry provides information about the molecular weight and fragmentation pattern of a compound, further confirming its structure.

Experimental Protocol (Hypothetical):

Instrument: A high-resolution mass spectrometer (e.g., Q-TOF).



- Ionization Mode: Electrospray Ionization (ESI) or Electron Impact (EI).
- Analysis: Determination of the parent molecular ion peak and analysis of the fragmentation pattern to identify characteristic fragments of the oxazolidine rings and the methylene bridge.

Analytical Characterization

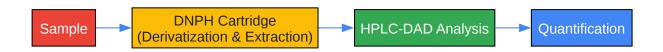
The quantitative analysis of 3,3'-methylenebis[5-methyloxazolidine] in various matrices is essential for quality control and formulation development. High-Performance Liquid Chromatography (HPLC) is a commonly used technique for this purpose.

High-Performance Liquid Chromatography (HPLC)

An HPLC method with Diode-Array Detection (DAD) is suitable for the determination of 3,3'-methylenebis[5-methyloxazolidine].

Experimental Protocol:

- Instrumentation: A standard HPLC system equipped with a pump, autosampler, column oven, and a DAD detector.
- Column: A C18 reversed-phase column is typically used.
- Mobile Phase: A gradient or isocratic mixture of acetonitrile and water or a suitable buffer.
- Detection: UV detection at a wavelength where the analyte exhibits maximum absorbance.
- Sample Preparation: For analysis in industrial fluids, a sample clean-up step using a DNPH (2,4-Dinitrophenylhydrazine) cartridge may be employed to derivatize and extract the analyte.



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Workflow for HPLC analysis of MBO.



Biological Activity and Applications

The primary application of 3,3'-methylenebis[5-methyloxazolidine] is as a biocide in various industrial formulations, including metalworking fluids, paints, and coatings. Its antimicrobial activity is attributed to the slow release of formaldehyde, which acts as a potent antimicrobial agent. Due to its industrial application, there is no established signaling pathway in a biological context relevant to drug development.

Conclusion

3,3'-methylenebis[5-methyloxazolidine] (CAS 66204-44-2) is a well-established industrial biocide. Its structural and analytical characterization can be performed using standard spectroscopic and chromatographic techniques. This guide provides an overview of the key methodologies and expected outcomes for the elucidation and characterization of this compound. Further research into publicly available, detailed experimental data would be beneficial for a more in-depth understanding.

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